

# An In-depth Technical Guide to CAS Number 36062-19-8

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## Compound of Interest

Compound Name: **Diaminoguanidine**

Cat. No.: **B1197381**

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Disclaimer: Initial research indicates a potential ambiguity associated with CAS number 36062-19-8. While this number is officially assigned to **1,3-Diaminoguanidine** monohydrochloride, it has been intermittently and incorrectly associated in some sources with 2-(2-chlorophenyl)-2-nitrocyclohexanone, a precursor in the synthesis of ketamine. This guide will primarily focus on the officially designated compound, **1,3-Diaminoguanidine** monohydrochloride, and will also provide a brief clarification on 2-(2-chlorophenyl)-2-nitrocyclohexanone to address the potential confusion.

## Part 1: 1,3-Diaminoguanidine Monohydrochloride

This section provides a comprehensive overview of **1,3-Diaminoguanidine** monohydrochloride, including its properties, biological activities, hazards, and applications.

## Physicochemical Properties

**1,3-Diaminoguanidine** monohydrochloride is a white to light beige granular powder.[\[1\]](#)[\[2\]](#) It is highly soluble in water.[\[1\]](#)

Property	Value	References
CAS Number	36062-19-8	[3]
Molecular Formula	CH <sub>7</sub> N <sub>5</sub> ·HCl	[3]
Molecular Weight	125.56 g/mol	[3]
Appearance	White to light beige granular powder	[1][2]
Melting Point	180-182 °C (decomposes)	
Solubility	50 mg/mL in water; insoluble in methanol and ethanol	[3]
Density	1.94 g/cm <sup>3</sup>	[4][5]
InChI Key	HAZRIBSLCUYMQP-UHFFFAOYSA-N	[3]

## Biological Activity and Mechanism of Action

1,3-Diaminoguanidine monohydrochloride exhibits several biological activities:

- Nitric Oxide Synthase (NOS) Inhibition: It has been shown to inhibit NOS isoforms, including neuronal NOS (nNOS), by altering the heme group of the enzyme. This leads to a reduction in the production of nitric oxide, a key signaling molecule.[3]
- Antimicrobial Activity: The compound is effective against various Gram-positive and Gram-negative bacteria, as well as fungi.[3] Its antimicrobial action is attributed to its ability to disrupt bacterial cell membranes and inhibit essential enzymes in bacterial metabolism.[3]
- Cholinesterase Inhibition: It also demonstrates inhibitory activity against acetylcholinesterase and butyrylcholinesterase, suggesting potential for development as a neuroprotective agent. [3]
- Antidiabetic Potential: Studies have explored its potential as an antidiabetic agent.[1]

## Hazards and Toxicological Information

This compound is classified as harmful and an irritant.

Hazard Class	Category	GHS Code	Description	References
Acute toxicity - Oral	Category 4	H302	Harmful if swallowed	<a href="#">[1]</a>
Skin corrosion/irritation	Category 2	H315	Causes skin irritation	
Serious eye damage/eye irritation	Category 2	H319	Causes serious eye irritation	<a href="#">[1]</a>
Specific target organ toxicity – single exposure	Category 3	H335	May cause respiratory irritation	<a href="#">[1]</a>

#### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[\[1\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)

## Applications in Research and Development

1,3-Diaminoguanidine monohydrochloride is a versatile intermediate with several applications:

- Pharmaceutical Synthesis: It is a key starting material for the synthesis of various drugs.[\[1\]](#) [\[6\]](#) Notably, it is an intermediate in the production of the anticoccidial drug robenidine and the antiseptic chlorhexidine.[\[3\]](#)[\[6\]](#)
- Energetic Materials: Due to its high nitrogen content, it serves as a precursor for dinitroguanidine-based compounds used in explosives and propellants.[\[5\]](#)[\[6\]](#)
- Agriculture: It is used as a plant growth regulator, promoting root development.[\[1\]](#)
- Chemical Research: It undergoes condensation reactions with aldehydes and ketones to form bis-guanidine derivatives and reacts with isothiocyanates to yield condensed pyrimidines.[\[3\]](#)[\[7\]](#)

## Experimental Protocols

### 1.5.1 Synthesis of 1,3-Diaminoguanidine Monohydrochloride

Two common synthesis routes are reported:

- From Guanidine Hydrochloride and Hydrazine Hydrate: This method involves the reaction of guanidine hydrochloride with hydrazine hydrate in a toluene-water biphasic system under reflux (100–110°C) for 8-10 hours.[\[3\]](#) Ammonium chloride is used as a catalyst.[\[3\]](#) The product is then precipitated and purified.
- From Sodium Thiocyanate and Hydrazine Hydrochloride: A two-step process where sodium thiocyanate reacts with dimethyl sulfate to form methyl thiocyanate.[\[3\]](#) This intermediate then reacts with hydrazine hydrochloride to yield 1,3-diaminoguanidine monohydrochloride.[\[3\]](#) This method is noted for its high yield (90-95%).[\[3\]](#)

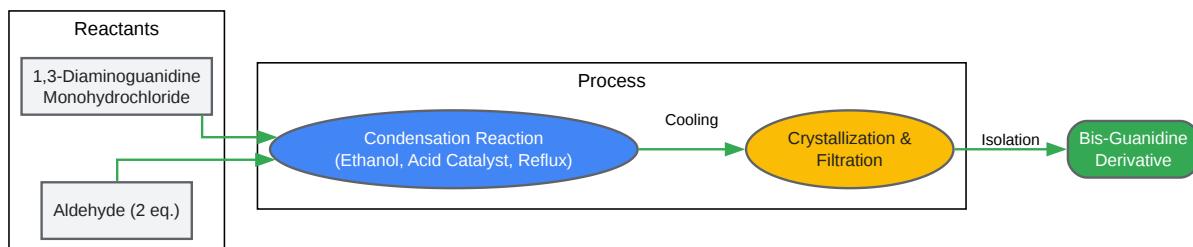
### 1.5.2 Synthesis of Bis-Guanidine Derivatives

This protocol describes the general condensation reaction of 1,3-diaminoguanidine monohydrochloride with an aldehyde.

- Materials: 1,3-Diaminoguanidine monohydrochloride, selected aldehyde (e.g., benzaldehyde), ethanol, and a suitable acid catalyst (e.g., acetic acid).
- Procedure:

- Dissolve 1,3-Diaminoguanidine monohydrochloride in ethanol in a round-bottom flask.
- Add a few drops of the acid catalyst to the solution.
- Add the aldehyde (2 molar equivalents) dropwise to the solution while stirring.
- Reflux the mixture for a specified time (typically 2-4 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature to allow the product to crystallize.
- Filter the solid product, wash with cold ethanol, and dry under vacuum.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain the pure bis-guanidine derivative.

## Diagrams and Workflows



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Caption: Synthesis workflow for a bis-guanidine derivative.

## Part 2: 2-(2-chlorophenyl)-2-nitrocyclohexanone (Clarification)

This compound is a precursor in the synthesis of Norketamine and Ketamine and is not correctly identified by CAS number 36062-19-8.<sup>[8][9]</sup> Its actual CAS number is 2079878-75-2.<sup>[10]</sup>

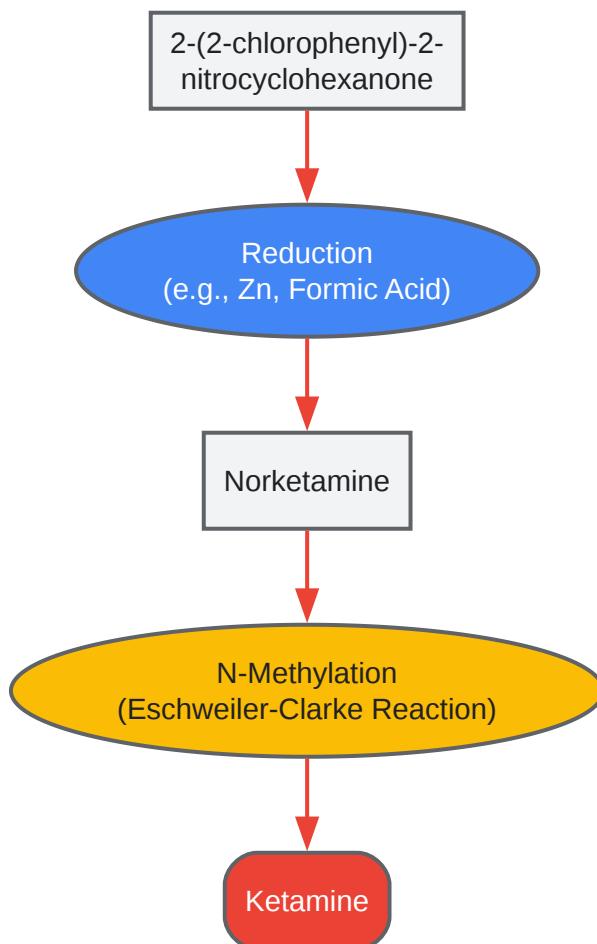
## Physicochemical Properties

Property	Value	References
CAS Number	2079878-75-2	<a href="#">[10]</a>
Molecular Formula	C <sub>12</sub> H <sub>12</sub> CINO <sub>3</sub>	<a href="#">[11]</a>
Molecular Weight	253.68 g/mol	<a href="#">[11]</a>
Appearance	Yellow powder	<a href="#">[9]</a>
Boiling Point	412.5±45.0 °C (Predicted)	<a href="#">[11]</a>
Density	1.33±0.1 g/cm <sup>3</sup> (Predicted)	<a href="#">[11]</a>

## Primary Application: Synthesis of Norketamine and Ketamine

2-(2-chlorophenyl)-2-nitrocyclohexanone (often abbreviated as 2-CPNCH) is a known precursor for the synthesis of norketamine, which can then be converted to ketamine, a dissociative anesthetic.<sup>[12][13]</sup> The synthesis typically involves the reduction of the nitro group to an amine, followed by other modifications.<sup>[12]</sup> One reported method involves using zinc powder and formic acid to reduce 2-CPNCH to norketamine.<sup>[12][13]</sup> Norketamine is then reacted with formaldehyde and formic acid (Eschweiler-Clarke reaction) to synthesize ketamine.<sup>[12][13]</sup>

## Synthesis Workflow Diagram



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Caption: Simplified workflow for Ketamine synthesis from 2-CPNCH.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)